

Application Notes and Protocols: Acylation of 4-Aminomorpholine with Acid Chlorides

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Compound of Interest

Compound Name: 4-Aminomorpholine

Cat. No.: B145821

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Introduction

The acylation of **4-aminomorpholine** is a crucial chemical transformation for the synthesis of a diverse range of N-acyl-**4-aminomorpholine** derivatives. These compounds are of significant interest in medicinal chemistry and drug development due to their potential as bioactive molecules. The introduction of an acyl group to the 4-amino position of the morpholine ring can modulate the parent molecule's physicochemical properties, such as lipophilicity, hydrogen bonding capacity, and metabolic stability, which in turn can influence its pharmacological activity. This document provides detailed application notes and standardized protocols for the acylation of **4-aminomorpholine** with various acid chlorides, enabling the efficient and reproducible synthesis of novel chemical entities for further investigation.

The reaction proceeds via a nucleophilic acyl substitution mechanism. The exocyclic nitrogen atom of **4-aminomorpholine** acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acid chloride. This is followed by the elimination of a chloride ion, resulting in the formation of an amide bond. A non-nucleophilic base is typically employed to neutralize the hydrogen chloride (HCl) byproduct generated during the reaction.

Data Presentation

While specific quantitative data for the acylation of **4-aminomorpholine** is not extensively available in the public literature, the following table presents representative data from the

closely analogous acylation of morpholine with benzoyl chloride. These values can serve as a benchmark for optimizing the acylation of **4-aminomorpholine**.

Amine	Acid Chloride	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)	Reference
Morpholine	Benzoyl Chloride	Triethylamine	Dichloromethane	Ambient	1	95	-- INVALID-LINK--[1]

Experimental Protocols

The following are generalized protocols for the acylation of **4-aminomorpholine** with acetyl chloride and benzoyl chloride. These protocols are based on standard procedures for the acylation of amines and hydrazines. Researchers should consider these as starting points and may need to optimize conditions for specific acid chlorides.

Protocol 1: Synthesis of N-Acetyl-4-aminomorpholine

Objective: To synthesize N-acetyl-**4-aminomorpholine** via the acylation of **4-aminomorpholine** with acetyl chloride.

Materials:

- **4-Aminomorpholine**
- Acetyl Chloride
- Triethylamine (TEA) or Pyridine
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Standard laboratory glassware
- Magnetic stirrer
- Ice bath

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **4-aminomorpholine** (1.0 eq.) and triethylamine (1.2 eq.) in anhydrous DCM.
- Cool the solution to 0 °C in an ice bath with stirring.
- Slowly add a solution of acetyl chloride (1.1 eq.) in anhydrous DCM to the stirred amine solution. Maintain the temperature at 0 °C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to afford the desired N-acetyl-**4-aminomorpholine**.

Protocol 2: Synthesis of N-Benzoyl-4-aminomorpholine

Objective: To synthesize N-benzoyl-**4-aminomorpholine** via the acylation of **4-aminomorpholine** with benzoyl chloride.

Materials:

- **4-Aminomorpholine**
- Benzoyl Chloride
- Triethylamine (TEA) or Pyridine
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware
- Magnetic stirrer
- Ice bath

Procedure:

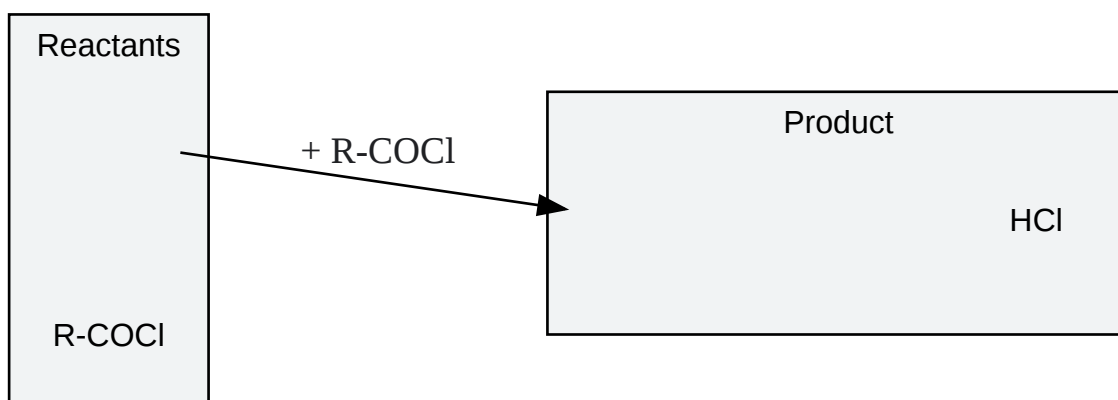
- In a round-bottom flask under an inert atmosphere, dissolve **4-aminomorpholine** (1.0 eq.) and triethylamine (1.2 eq.) in anhydrous DCM.
- Cool the solution to 0 °C in an ice bath with stirring.
- Slowly add a solution of benzoyl chloride (1.1 eq.) in anhydrous DCM to the stirred amine solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-6 hours.
- Monitor the reaction progress by TLC.
- Once the reaction is complete, add water to quench the reaction.
- Transfer the mixture to a separatory funnel. Wash the organic layer with saturated aqueous sodium bicarbonate solution followed by brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield N-benzoyl-**4-aminomorpholine**.

Mandatory Visualizations

The following diagrams illustrate the general chemical transformation and a typical experimental workflow for the acylation of **4-aminomorpholine**.

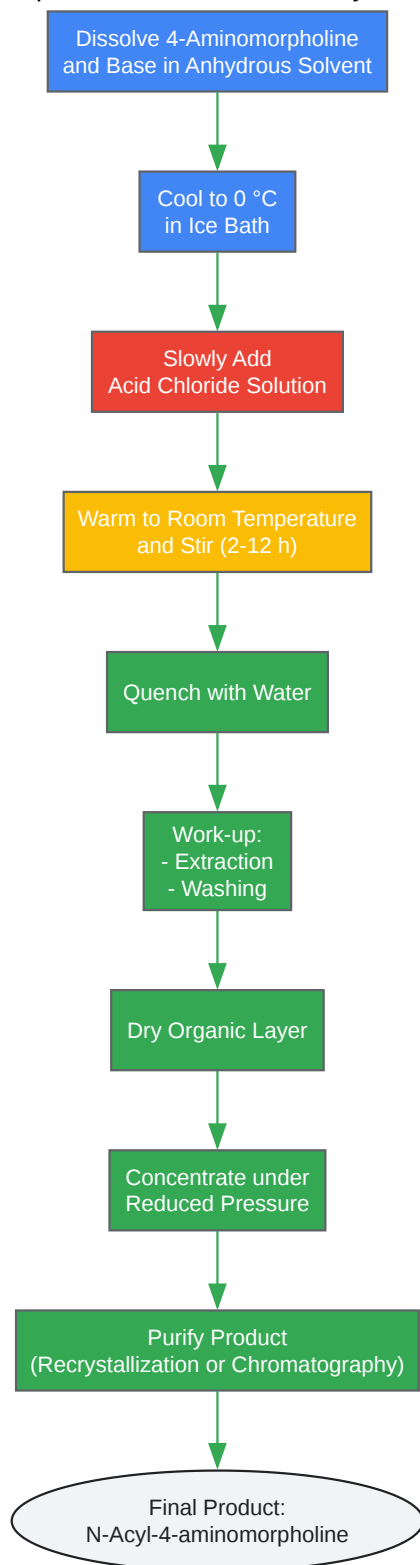
General Reaction Scheme for Acylation of 4-Aminomorpholine



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Caption: Acylation of **4-Aminomorpholine**.

Experimental Workflow for Acylation

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Caption: Acylation Experimental Workflow.

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References

- 1. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
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